Compound Profile: Physicochemical Properties and Inherent Reactivity

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Compound of Interest

Compound Name:	*Piperidine-1-sulfonyl Chloride*
CAS No.:	*35856-62-3*
Cat. No.:	*B1589436*

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Piperidine-1-sulfonyl chloride is a sulfonyl chloride derivative of piperidine. The key to understanding its hazard profile lies in the electrophilic nature of the sulfonyl chloride moiety (-SO_2Cl). This functional group is highly susceptible to nucleophilic attack, particularly by water. This inherent reactivity is the primary driver of its corrosive nature.

The reaction with moisture, even atmospheric humidity, leads to rapid hydrolysis, generating hydrochloric acid (HCl) and piperidinesulfonic acid. Both byproducts are highly corrosive and are responsible for the severe tissue damage observed upon contact. This mechanism underpins the GHS classification and dictates the stringent handling protocols required.

Table 1: Physicochemical Properties of **Piperidine-1-sulfonyl chloride**

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Property	Value	Source
Molecular Formula	$C_5H_{10}ClNO_2S$	[1][2]
Molecular Weight	183.66 g/mol	[1][3]
CAS Number	35856-62-3	[4]
Appearance	Liquid	[3]
Density	~1.308 g/mL at 25 °C	[3]
Stability	Moisture sensitive; reacts violently with water	[4][5]

Globally Harmonized System (GHS) Classification

The GHS classification for **Piperidine-1-sulfonyl chloride** is unambiguous and is consistently reported across multiple safety data repositories. The classification is not based on extensive in-vivo toxicological studies, which are largely unavailable, but rather on the well-established and severe corrosive effects of this chemical class due to its reactivity.[2][4][5]

Table 2: GHS Hazard Classification Summary

Element	Classification	Description
Pictogram	GHS05: Corrosion[3]	
Signal Word	Danger	[3][6][7]
Hazard Class	Skin Corrosion, Category 1B	This classification indicates that the substance causes irreversible skin damage following an exposure of up to 1 hour.[1][3][4]
Hazard Statement	H314: Causes severe skin burns and eye damage.	This is the primary hazard statement, reflecting the compound's corrosive nature.[1][3][4]

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Precautionary Statements (Selected)

A comprehensive set of precautionary statements is assigned to mitigate the risks associated with H314. Key statements include:

- Prevention:
  - P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1][5]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]
- Response:
  - P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2][5]
  - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[2]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][3]
  - P310: Immediately call a POISON CENTER or doctor/physician.[2][3]
- Storage:
  - P405: Store locked up.[1][5]
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.[1][5]

Hazard Management Workflow Visualization

The following diagram illustrates the logical workflow from compound identification to the implementation of necessary control measures. This process demonstrates a self-validating system where the chemical's inherent properties directly inform the hazard classification and subsequent safety protocols.

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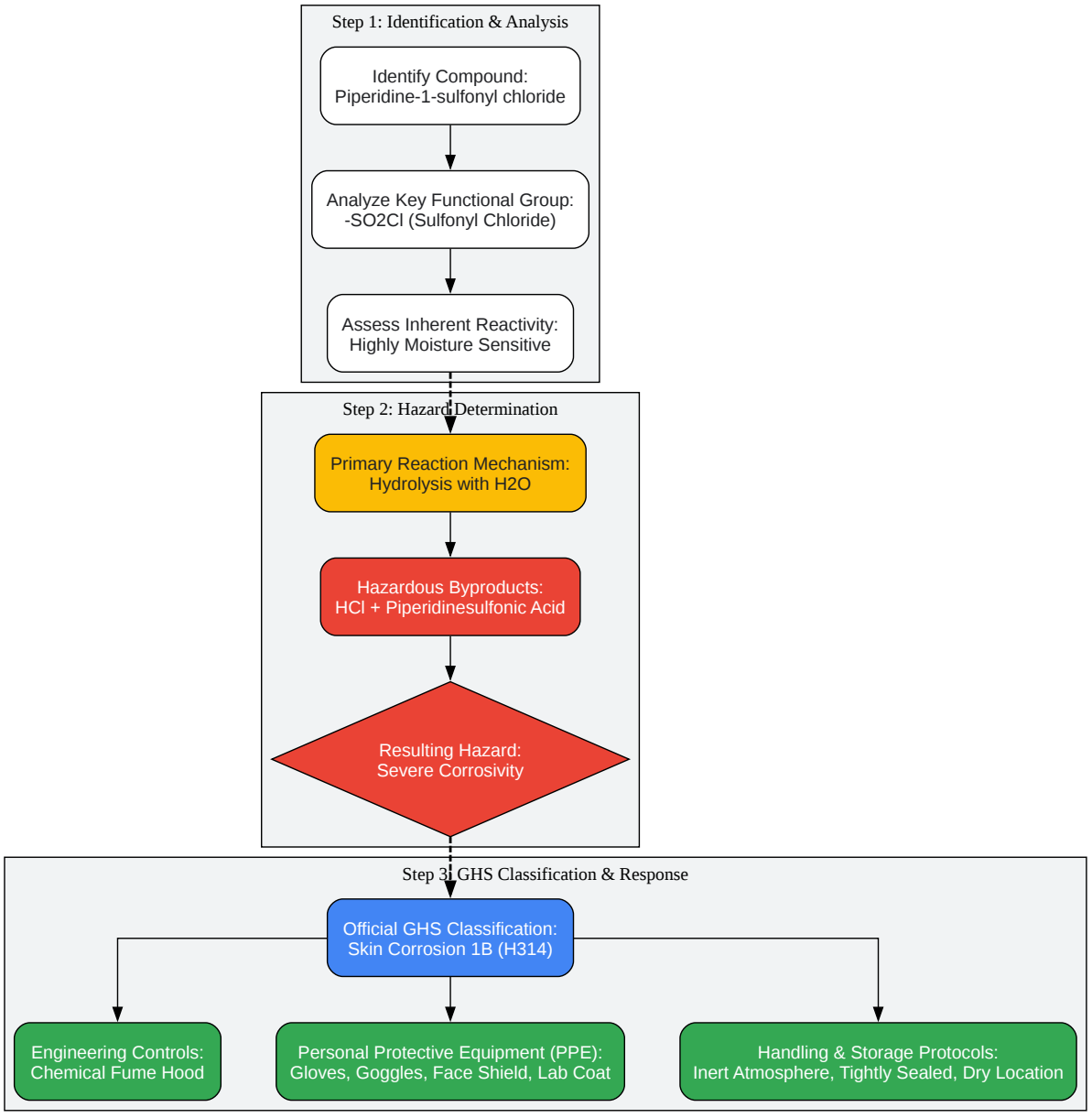

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